

Dimethoxymethylsilane molecular weight and formula

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Compound of Interest

Compound Name: Dimethoxymethylsilane

Cat. No.: B7823244

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Technical Guide: Dimethoxymethylsilane

This document provides a concise overview of the fundamental physicochemical properties of **Dimethoxymethylsilane**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

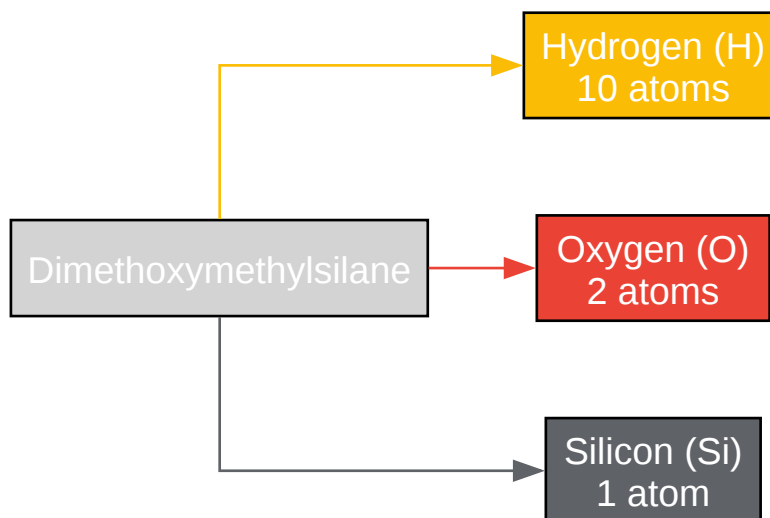
The core molecular attributes of **Dimethoxymethylsilane** are summarized in the table below. This data is essential for stoichiometric calculations, formulation development, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₃ H ₁₀ O ₂ Si	[1] [2] [3] [4] [5]
Molecular Weight	106.2 g/mol	[1] [2] [4] [5]
Alternate Name	Methyldimethoxysilane	[1] [3]
CAS Number	16881-77-9	[1] [3] [5]

Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition of **Dimethoxymethylsilane**, highlighting the constituent atoms that contribute to its overall molecular weight and chemical

formula.



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Elemental composition of **Dimethoxymethylsilane**.

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